

A Comparative Guide to AGN-201904Z and Other Proton Pump Inhibitors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AGN-201904Z

Cat. No.: B1665649

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

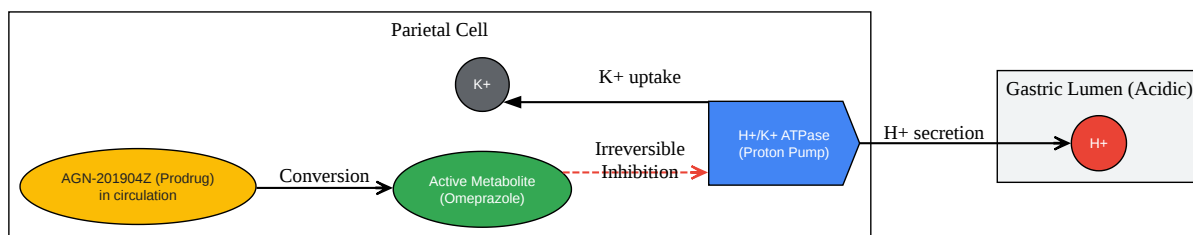
This guide provides an objective comparison of the novel pro-proton pump inhibitor (pro-PPI) **AGN-201904Z** against other compounds in its class. The information presented is supported by experimental data to aid in research and development decisions.

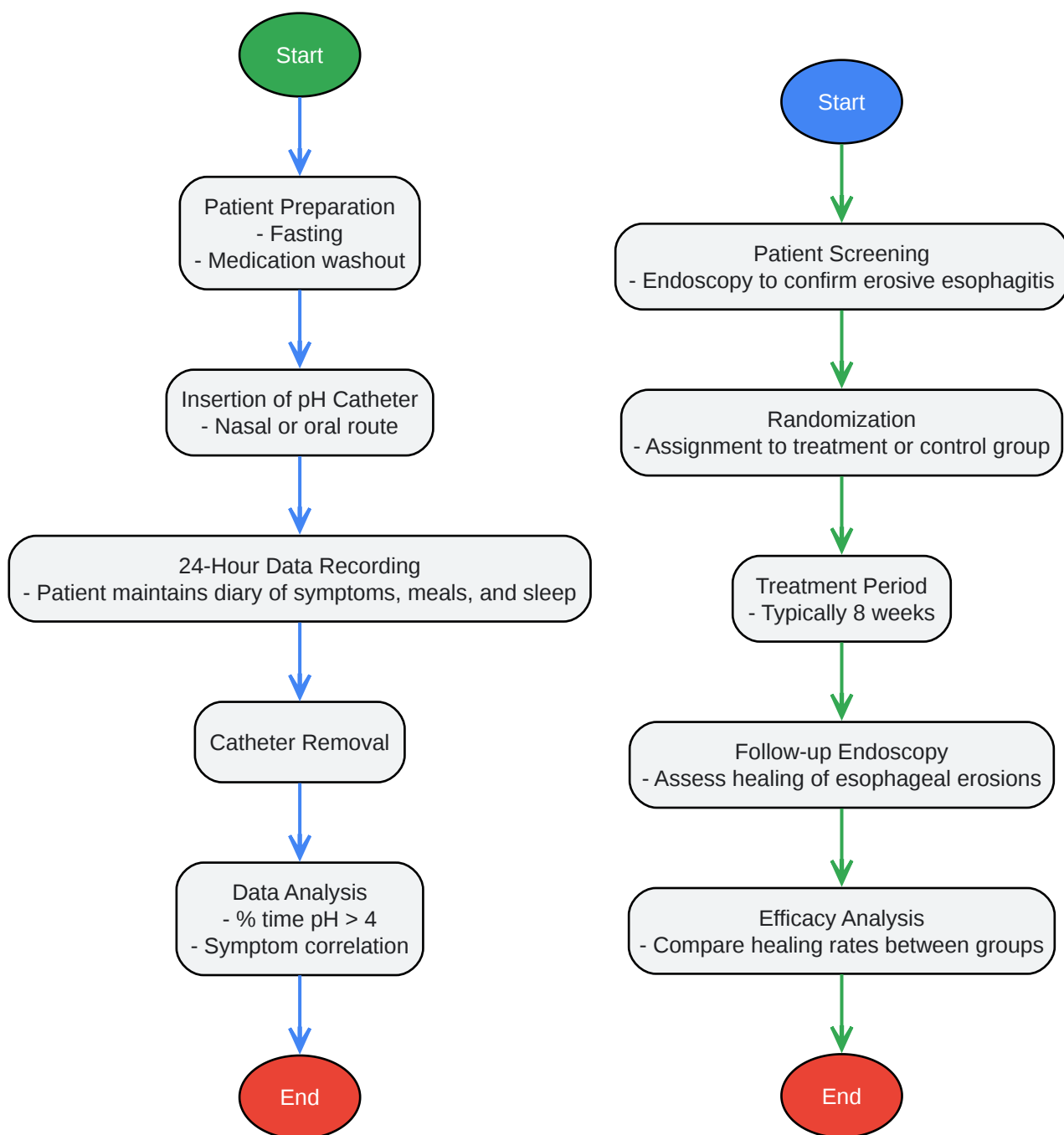
Introduction to AGN-201904Z

AGN-201904Z is a new-generation, slowly-absorbed, acid-stable pro-drug of omeprazole.^[1] It is designed for a prolonged residence time in the systemic circulation, where it is rapidly converted to its active form, omeprazole.^[1] This mechanism of action aims to provide a more sustained and prolonged suppression of gastric acid compared to conventional proton pump inhibitors (PPIs).

Mechanism of Action: The Proton Pump Pathway

Proton pump inhibitors, including **AGN-201904Z**, exert their effect by irreversibly blocking the H⁺/K⁺ ATPase enzyme system, also known as the proton pump, in gastric parietal cells. This is the final step in gastric acid secretion. The following diagram illustrates this signaling pathway.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Predictable prolonged suppression of gastric acidity with a novel proton pump inhibitor, AGN 201904-Z - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Guide to AGN-201904Z and Other Proton Pump Inhibitors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665649#agn-201904z-vs-other-compounds-in-the-same-class]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com